

Measuring the Activity of G-9a Methyltransferase In Vitro: Application Notes and Protocols

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Compound of Interest

Compound Name: LZ9

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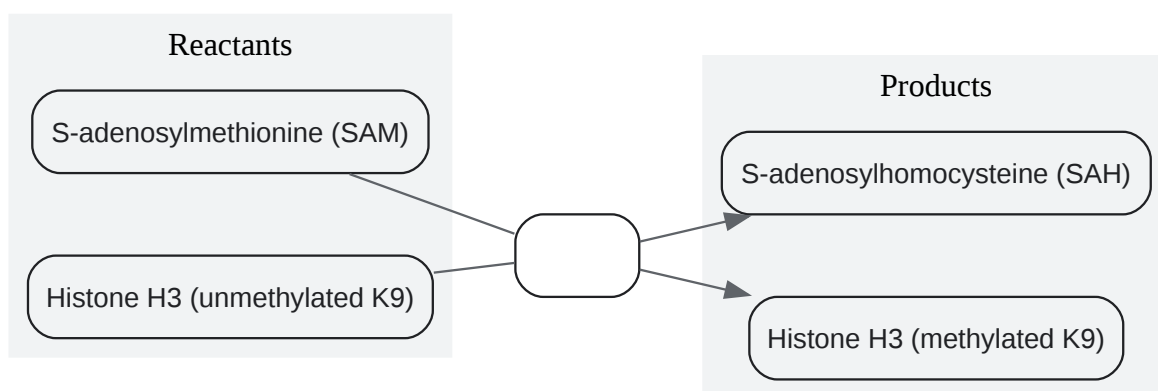
Introduction

G9a (also known as EHMT2 or KMT1C) is a key histone methyltransferase that primarily catalyzes the mono- and dimethylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2). This epigenetic modification is predominantly associated with transcriptional repression and the formation of heterochromatin. Dysregulation of G9a activity has been implicated in various diseases, including cancer, making it a compelling target for therapeutic intervention. Accurate and robust methods to measure G9a activity in vitro are crucial for basic research, inhibitor screening, and drug development.

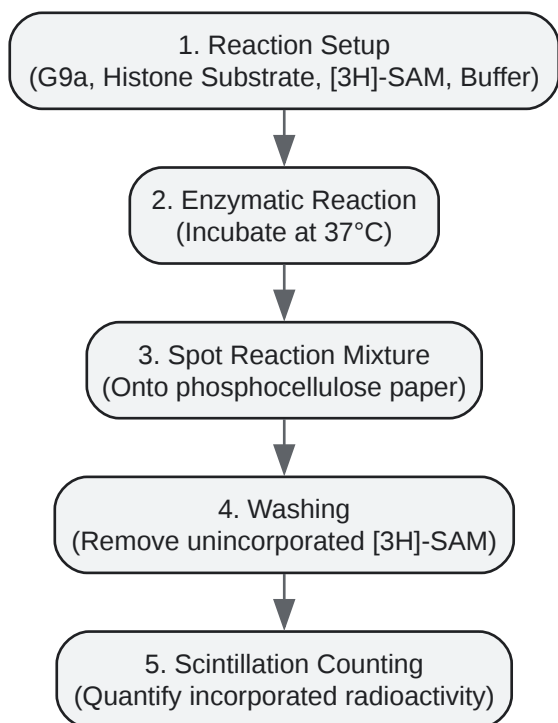
These application notes provide an overview and detailed protocols for several common in vitro assays to quantify G9a methyltransferase activity. The methodologies covered include radioactive, chemiluminescent, and homogeneous proximity-based assays, each offering distinct advantages in terms of throughput, sensitivity, and required instrumentation.

Biochemical Pathway of G9a-mediated Histone Methylation

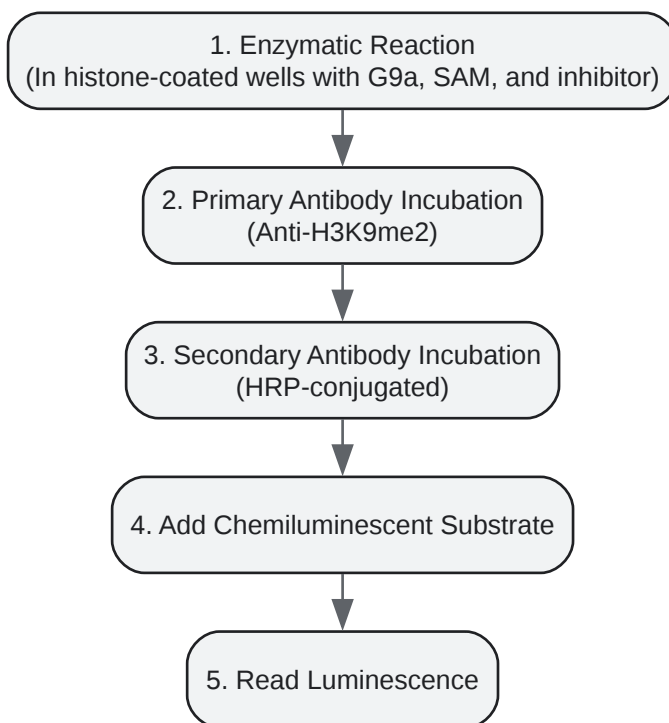
G9a utilizes S-adenosylmethionine (SAM) as a methyl group donor to catalyze the transfer of a methyl group to the ϵ -amino group of a lysine residue on its substrate, most notably histone H3. This reaction produces a methylated substrate and S-adenosylhomocysteine (SAH) as a byproduct.



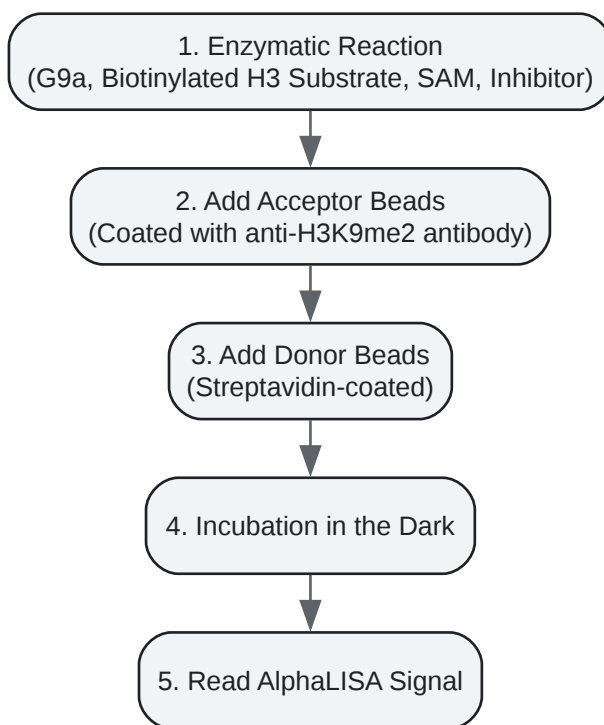
G9a catalyzes the methylation of Histone H3.



Workflow of a radioactive filter-binding assay.



Workflow of a chemiluminescent G9a assay.



Workflow of a G9a AlphaLISA assay.

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